

safety and handling of Ethyl 3-(benzylamino)propanoate in the lab

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **Ethyl 3-(benzylamino)propanoate**

Cat. No.: **B105905**

[Get Quote](#)

An In-depth Technical Guide to the Safe Handling of **Ethyl 3-(benzylamino)propanoate**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **Ethyl 3-(benzylamino)propanoate** (CAS No. 23583-21-3), a key intermediate in the synthesis of various pharmaceutical compounds and other specialized chemicals.^[1] Adherence to proper laboratory protocols is essential when working with this substance to ensure personnel safety and experimental integrity.

Compound Identification

- Chemical Name: **Ethyl 3-(benzylamino)propanoate**^[2]
- Synonyms: 3-(Benzylamino)propionic acid ethyl ester, N-Benzyl-β-alanine ethyl ester^{[3][4]}
- CAS Number: 23583-21-3^{[2][3][4][5][6][7]}
- Molecular Formula: C₁₂H₁₇NO₂^{[3][4][7][8]}
- Molecular Weight: 207.27 g/mol ^{[3][4][7]}
- Structure:
 - SMILES: CCOC(=O)CCNCc1ccccc1^[3]

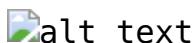
- InChI Key: HCTJHQFFNDLDPF-UHFFFAOYSA-N[\[3\]](#)

Hazard Identification and Classification

Ethyl 3-(benzylamino)propanoate is classified as a hazardous substance requiring careful handling. The primary routes of exposure are ingestion, skin contact, and eye contact.

GHS Classification:

- Pictogram:



[\[3\]](#)[\[4\]](#)

- Signal Word: Warning[\[3\]](#)[\[4\]](#)

Data Presentation: Hazard Identification and GHS Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed. [2] [3]
Skin Corrosion/Irritation	2	H315: Causes skin irritation. [4]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation. [2] [4]

One source indicated "R34: Causes burns," but the more widely reported classification is irritation.[\[9\]](#)

Physical and Chemical Properties

Understanding the physical and chemical properties of a substance is critical for its safe handling and storage.

Data Presentation: Physical and Chemical Properties

Property	Value	Source(s)
Physical State	Liquid	[3][4]
Appearance	Colorless to almost colorless clear liquid	[4]
Density	1.017 g/mL at 25 °C	[3]
Boiling Point	135 °C at 2 mmHg 307.2 °C at 760 mmHg	[4] [8]
Flash Point	139.6 °C	[8]
Refractive Index	n _{20/D} 1.504	[3]
Vapor Pressure	0.000737 mmHg at 25°C	[8][10]
Storage Temperature	Refrigerated (-20°C to 10°C)	[3][4][10]

Experimental Protocols: Safe Handling and Emergency Procedures

Strict adherence to established protocols is mandatory to minimize risk.

Standard Laboratory Handling Protocol

This protocol outlines the standard operating procedure for handling **Ethyl 3-(benzylamino)propanoate** in a laboratory setting.

Methodology:

- Preparation: Before handling, ensure an eyewash station and safety shower are accessible. [9] All personnel must be wearing the appropriate Personal Protective Equipment (PPE) as detailed in Section 5.0.
- Engineering Controls: All work must be conducted in a well-ventilated area, preferably within a chemical fume hood.[9][10]

- Dispensing: When transferring the liquid, avoid splashing. Use appropriate tools such as pipettes or graduated cylinders. Keep the container tightly closed when not in use.[9][10]
- Handling: Avoid contact with skin and eyes.[10] Do not breathe vapors or mist.[9] Do not eat, drink, or smoke in the work area.[10]
- Post-Handling: Wash hands thoroughly after handling the substance.[10] Clean the work area and any used equipment.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[9][10] Recommended storage is refrigerated.[3][4]

Mandatory Visualization: Standard Handling Workflow



[Click to download full resolution via product page](#)

Caption: Standard workflow for handling **Ethyl 3-(benzylamino)propanoate**.

Emergency Spill Response Protocol

This protocol details the steps to be taken in the event of an accidental release.

Methodology:

- Evacuate & Ventilate: Immediately evacuate non-essential personnel from the spill area. Ensure adequate ventilation.
- Control: Prevent the spill from spreading. Do not let the chemical enter drains or the environment.[9]
- Absorb: Use an inert, absorbent material such as vermiculite, sand, or earth to contain and soak up the spill.[9]

- Collect: Carefully collect the absorbed material and place it into a suitable, labeled container for hazardous waste disposal.[9]
- Decontaminate: Clean the spill area thoroughly with an appropriate solvent, followed by soap and water.
- Dispose: Dispose of the waste container and any contaminated PPE according to institutional and local regulations.[10]

```
// Node Definitions
spill [label="Spill Occurs", shape=ellipse, fillcolor="#EA4335",
fontcolor="#FFFFFF"];
assess [label="Is spill large or\nuncontrolled?", fillcolor="#FBBC05",
fontcolor="#202124"];
evacuate_all [label="Evacuate Area\nCall Emergency Response",
shape=rectangle, fillcolor="#EA4335", fontcolor="#FFFFFF"];
don_ppe [label="Don appropriate PPE", shape=rectangle, fillcolor="#F1F3F4", fontcolor="#202124"];
contain [label="Contain & Absorb\n(Inert Material)", shape=rectangle, fillcolor="#4285F4", fontcolor="#FFFFFF"];
collect [label="Collect Waste", shape=rectangle, fillcolor="#4285F4", fontcolor="#FFFFFF"];
decon [label="Decontaminate Area", shape=rectangle, fillcolor="#4285F4", fontcolor="#FFFFFF"];
dispose [label="Dispose as\nHazardous Waste", shape=rectangle, fillcolor="#34A853",
fontcolor="#FFFFFF"];
```

```
// Edges
spill -> assess;
assess -> evacuate_all [label="Yes"];
assess -> don_ppe [label="No"];
don_ppe -> contain;
contain -> collect;
collect -> decon;
decon -> dispose; }
```

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. nbinno.com [nbinno.com]
- 2. N-(Phenylmethyl)-beta-alanine ethyl ester | C12H17NO2 | CID 90196 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. エチル 3-(ベンジルアミノ)プロピオナート 97% | Sigma-Aldrich [sigmaaldrich.com]

- 4. Ethyl 3-(Benzylamino)propionate | 23583-21-3 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- 5. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 6. calpaclab.com [calpaclab.com]
- 7. calpaclab.com [calpaclab.com]
- 8. Page loading... [wap.guidechem.com]
- 9. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 10. echemi.com [echemi.com]
- To cite this document: BenchChem. [safety and handling of Ethyl 3-(benzylamino)propanoate in the lab]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b105905#safety-and-handling-of-ethyl-3-benzylamino-propanoate-in-the-lab]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com